

Application Notes: Determination of Barium-140 Activity in Food and Environmental Samples

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Introduction

Barium-140 (Ba-140) is a radioactive fission product that can be released into the environment from nuclear reactor operations and nuclear weapons testing. Due to its chemical similarity to calcium and strontium, Ba-140 can be readily incorporated into biological systems, including the food chain, posing a potential health risk to humans.[1] Therefore, the rapid and accurate determination of Ba-140 activity in food and environmental samples is crucial for environmental monitoring and public health protection.[2] Ba-140 has a half-life of 12.752 days and decays via beta emission to Lanthanum-140 (La-140), which in turn is a short-lived, strong gamma emitter with a half-life of 1.678 days.[3][4][5] The presence of Ba-140 is often identified by measuring the gamma emissions of its daughter, La-140, after secular equilibrium has been reached.[1]

This document provides detailed protocols for the determination of Ba-140 activity in various sample matrices, including sample preparation, radiochemical separation, and measurement by gamma-ray spectrometry and liquid scintillation counting.

Principle of the Method

The overall method involves several key stages:

 Sample Collection and Preparation: Samples are collected and processed to a form suitable for analysis. This typically involves drying, ashing to remove organic matter, and acid digestion to bring the radionuclides into solution.[2][6][7]



- Radiochemical Separation: Barium is chemically separated from the sample matrix and other interfering radionuclides. A common technique is cation exchange chromatography, which effectively separates barium from most major matrix elements and isobaric interferences like lanthanum and cerium.[8][9][10]
- Source Preparation: The separated barium is prepared for counting. For gamma spectrometry, this may involve precipitation and transfer to a standard geometry. For liquid scintillation counting, the sample is mixed with a scintillation cocktail.
- Radioactivity Measurement: The activity of Ba-140 is determined using a suitable radiation detector.
 - Gamma-Ray Spectrometry: This technique measures the characteristic gamma rays emitted by the daughter nuclide, La-140. High-purity germanium (HPGe) detectors are preferred for their high resolution.[11][12]
 - Liquid Scintillation Counting (LSC): This method detects the beta particles emitted directly
 by Ba-140. It is a highly sensitive technique, especially for pure beta emitters.[13][14]
- Data Analysis: The activity of Ba-140 in the original sample is calculated based on the measured counts, detector efficiency, chemical recovery, and sample mass.

Data Presentation

Table 1: Nuclear Decay Data for Ba-140 and La-140

Nuclide	Half-Life	Decay Mode	Major Beta Energy (MeV)	Major Gamma Energy (keV) (Intensity)
Ba-140	12.752 days[3]	β-	1.047[4]	537.3 (24.4%)
La-140	1.678 days[5]	β-	1.69 (complex)	328.8 (20.5%), 487.0 (45.5%), 815.8 (23.5%), 1596.5 (95.4%) [12]



Table 2: Typical Minimum Detectable Activity (MDA) for Ba-140

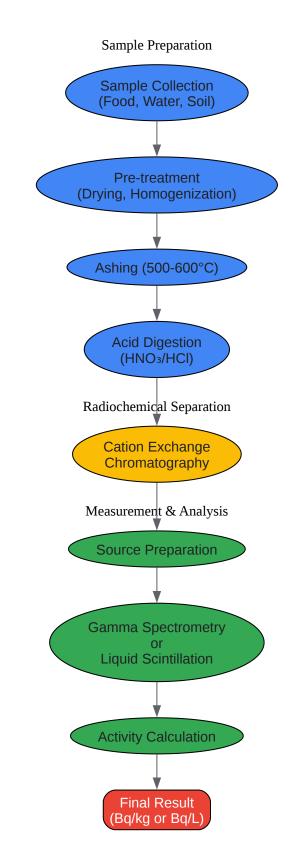
Sample Matrix	Method	MDA (Bq/kg or Bq/L)	Reference
Beef	Gamma Spectrometry	0.57	[12]
Liquid Milk	Gamma Spectrometry	0.52	[15]
Milk Powder	Gamma Spectrometry	0.11	[15]
Water	Gamma Spectrometry	~0.03 (Gross β)	[11]

Note: MDAs are dependent on detector efficiency, background, sample size, and counting time.

Mandatory Visualizations









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